

An In-depth Technical Guide to the Physical Properties of Triethoxyfluorosilane

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Compound of Interest

Compound Name: Triethoxyfluorosilane

Cat. No.: B1226324

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This technical guide provides a comprehensive overview of the key physical properties of **Triethoxyfluorosilane** (CAS No: 358-60-1), specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in drug development and material science who require precise data and an understanding of the methodologies for its determination.

Core Physical Properties

Triethoxyfluorosilane is a colorless liquid with properties that are crucial for its application in various chemical syntheses and material science applications. A summary of its primary physical characteristics is presented below.

Data Presentation

Property	Value	Units
Boiling Point	134 - 135	°C
Density	0.900	g/cm ³

The boiling point of **Triethoxyfluorosilane** is consistently reported in the range of 134-135 °C at standard atmospheric pressure.^{[1][2][3]} Its density is approximately 0.900 g/cm³, a value also cited as 0.9 g/cm³ or 0.900 g/ml.^{[1][2]}

Experimental Protocols

While specific experimental documentation for the determination of these properties for **Triethoxyfluorosilane** is not publicly detailed, standard laboratory procedures for liquids are applicable. The following outlines established methodologies for accurately measuring the boiling point and density of a liquid compound such as **Triethoxyfluorosilane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, several methods can be employed, with the choice often depending on the quantity of the substance available.

1. **Distillation Method:** This is a highly accurate method that also purifies the sample. It requires a relatively large volume of the liquid (typically >5 mL). The liquid is heated in a distillation apparatus, and the temperature at which the vapor condenses and is collected is recorded as the boiling point.^[4]
2. **Thiele Tube Method:** This microscale method is suitable for small sample volumes (<1 mL).^[5] A small sample tube containing the liquid and an inverted capillary tube is attached to a thermometer and heated in a Thiele tube containing oil. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary tube.^{[5][6]}
3. **Reflux Method:** In this method, the liquid is heated to its boiling point in a flask equipped with a condenser. The vapor condenses and returns to the flask. A thermometer placed in the vapor phase above the liquid will register a stable temperature, which is the boiling point of the liquid.^[5]

Determination of Density

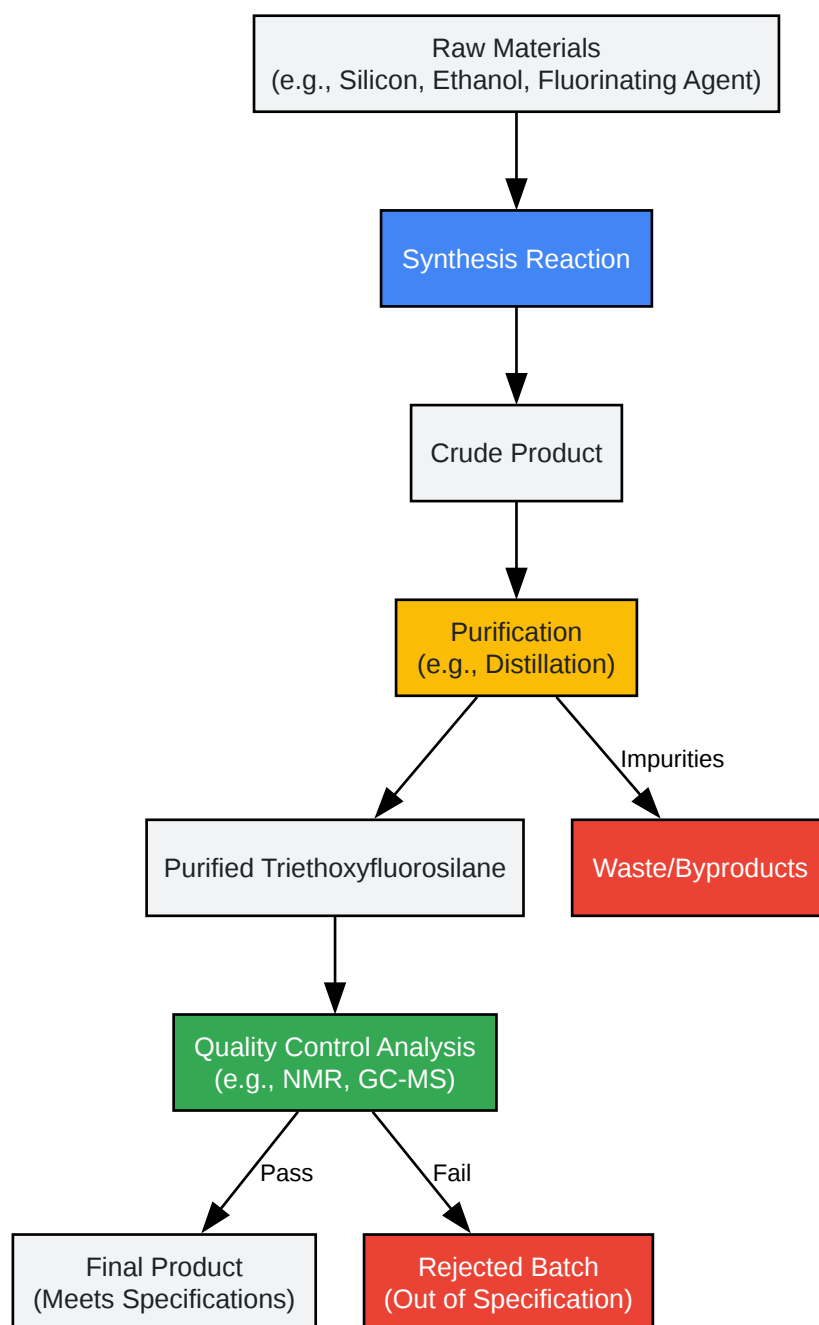
Density is the mass per unit volume of a substance. For liquids, gravimetric methods are commonly used for precise measurements.

1. **Pycnometer Method:** A pycnometer is a flask with a specific, accurately known volume. It is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid (the difference between the two weights) by the volume of the pycnometer. This method is known for its high accuracy.

2. Buoyancy Method (Archimedes' Principle): This technique involves immersing a sinker of a known volume into the liquid. The apparent loss in weight of the sinker is equal to the weight of the displaced liquid. The density of the liquid can be determined from the mass and volume of the displaced liquid.

Logical Workflow: Synthesis and Quality Control

The following diagram illustrates a generalized workflow for the synthesis and quality control of **Triethoxyfluorosilane**, representing the key stages from starting materials to the final, verified product.



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Caption: Generalized workflow for the synthesis and quality control of **Triethoxyfluorosilane**.

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